

Spectroscopic data for 2-(3-Bromophenyl)pyrrolidine (NMR, IR, MS)

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)pyrrolidine
hydrochloride

CAS No.: 1171898-22-8

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An In-Depth Technical Guide to the Spectroscopic Characterization of 2-(3-Bromophenyl)pyrrolidine

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for 2-(3-Bromophenyl)pyrrolidine, a substituted pyrrolidine of interest in synthetic chemistry and drug discovery. As a molecule combining an aliphatic heterocycle with a substituted aromatic ring, its structural elucidation relies on the synergistic application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and drug development professionals, offering not just data, but the underlying principles and experimental considerations for its robust characterization.

Molecular Structure and Analytical Strategy

A robust analytical strategy for a molecule like 2-(3-Bromophenyl)pyrrolidine involves a multi-technique approach to unambiguously confirm its covalent structure and purity. Each technique

provides a unique piece of the structural puzzle.

Caption: Chemical structure of 2-(3-Bromophenyl)pyrrolidine with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For 2-(3-Bromophenyl)pyrrolidine, both ^1H and ^{13}C NMR are essential.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Interpretation and Causality:

- **Aromatic Region (δ 7.0-7.5 ppm):** The 3-bromophenyl group will exhibit four distinct signals. The bromine atom is moderately deactivating and ortho-, para-directing, influencing the electron density and thus the chemical shifts of the aromatic protons. Protons ortho to the bromine (H-2, H-4) and the pyrrolidine substituent (H-6) will have different environments, leading to complex splitting patterns, likely multiplets or distinct doublets and triplets.
- **Pyrrolidine Ring - C5' Methine (δ ~4.2 ppm):** The proton on the carbon attached to the aromatic ring (H-5') is significantly downfield due to the anisotropic effect of the benzene ring and its position adjacent to the nitrogen atom. It will likely appear as a triplet or multiplet due to coupling with the C4' protons.
- **Pyrrolidine Ring - Aliphatic Methylene Protons (δ 1.8-3.5 ppm):** The remaining six protons of the pyrrolidine ring (on C2', C3', C4') will resonate in the aliphatic region. Protons on the same carbon (geminal protons) are diastereotopic and will have different chemical shifts and couple with each other. Protons on adjacent carbons will also exhibit coupling. The protons on C2' (adjacent to the nitrogen) will be the most downfield of this group.
- **N-H Proton (variable, δ ~2-4 ppm):** The N-H proton signal is often broad and its chemical shift is highly dependent on solvent, concentration, and temperature due to hydrogen bonding and exchange.

Predicted ^1H NMR Data Summary

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
~7.45	d	1H	Ar-H (H-2)
~7.40	t	1H	Ar-H (H-4)
~7.25	d	1H	Ar-H (H-6)
~7.20	t	1H	Ar-H (H-5)
~4.20	t	1H	H-5' (CH-Ar)
~3.40 - 3.55	m	1H	H-2'a
~3.25 - 3.40	m	1H	H-2'b
~2.50	br s	1H	N-H
~2.10 - 2.30	m	2H	H-3'
~1.85 - 2.05	m	2H	H-4'

Experimental Protocol: ^1H NMR Acquisition

This protocol ensures high-quality, reproducible data.

- **Sample Preparation:** Accurately weigh 5-10 mg of 2-(3-Bromophenyl)pyrrolidine and dissolve it in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical; CDCl_3 is standard, but DMSO-d_6 can be useful for better resolution of N-H protons.
- **Instrument Setup:** Use a 300 MHz or higher field NMR spectrometer.[\[1\]](#)
- **Tuning and Shimming:** Tune the probe to the correct frequency for ^1H in the chosen solvent. Perform automated or manual shimming to optimize the magnetic field homogeneity, aiming for a narrow and symmetrical solvent peak.
- **Acquisition Parameters:**

- Pulse Sequence: A standard single-pulse sequence (e.g., 'zg30') is sufficient.
- Spectral Width: Set a spectral width of approximately 12-15 ppm, centered around 6-7 ppm.
- Number of Scans: Acquire 8 to 16 scans for a good signal-to-noise ratio.
- Relaxation Delay (d1): Use a relaxation delay of 1-2 seconds.
- Processing: Apply an exponential window function (line broadening of 0.3 Hz) to improve the signal-to-noise ratio. Perform Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).

^{13}C NMR Spectroscopy

^{13}C NMR provides a count of the unique carbon atoms in the molecule and information about their electronic environment.

Interpretation and Causality:

- Aromatic Region (δ 115-150 ppm): Six distinct signals are expected for the six carbons of the bromophenyl ring. The carbon directly attached to the bromine (C-3) will be significantly shielded compared to a non-substituted benzene carbon, appearing around δ 122 ppm. The carbon attached to the pyrrolidine ring (C-1) will be the most downfield aromatic carbon (ipso-carbon), appearing around δ 145-150 ppm.^[2]
- Pyrrolidine Ring (δ 25-65 ppm): Four signals are expected for the pyrrolidine ring carbons. The carbon attached to the aromatic ring (C-5') will be the most downfield at $\sim\delta$ 60-65 ppm. The carbon adjacent to the nitrogen (C-2') will be next, around δ 47 ppm. The remaining two methylene carbons (C-3' and C-4') will be the most upfield, in the δ 25-35 ppm range.^[3]

Predicted ^{13}C NMR Data Summary

Chemical Shift (δ ppm)	Assignment
~148.5	C-1 (Ar-C)
~131.0	C-6 (Ar-CH)
~130.5	C-4 (Ar-CH)
~127.0	C-5 (Ar-CH)
~123.0	C-2 (Ar-CH)
~122.5	C-3 (Ar-C-Br)
~63.0	C-5' (CH-Ar)
~47.0	C-2' (CH ₂ -N)
~34.5	C-3' (CH ₂)
~25.5	C-4' (CH ₂)

Experimental Protocol: ¹³C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ¹H NMR. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ¹³C.
- Instrument Setup: Tune the probe to the ¹³C frequency.
- Acquisition Parameters:
 - Pulse Sequence: Use a proton-decoupled pulse sequence (e.g., 'zgpg30') to ensure each unique carbon appears as a singlet.
 - Spectral Width: Set a spectral width of ~220-240 ppm, centered around 100-110 ppm.
 - Number of Scans: A larger number of scans (e.g., 512 to 2048) is required due to the low sensitivity of the ¹³C nucleus.
 - Relaxation Delay (d1): A 2-second delay is standard.

- Processing: Apply an exponential window function (line broadening of 1-2 Hz). Perform Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum using the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Interpretation and Causality:

- N-H Stretch ($3300\text{-}3400\text{ cm}^{-1}$): A weak to medium, sharp peak characteristic of a secondary amine N-H bond stretch is expected.^[4] In concentrated samples, this peak may broaden due to hydrogen bonding.
- C-H Aromatic Stretch ($>3000\text{ cm}^{-1}$): Medium to weak absorptions just above 3000 cm^{-1} are characteristic of C-H bonds on the benzene ring.
- C-H Aliphatic Stretch ($<3000\text{ cm}^{-1}$): Strong absorptions just below 3000 cm^{-1} (typically $2850\text{-}2960\text{ cm}^{-1}$) correspond to the stretching of C-H bonds in the pyrrolidine ring.^[5]
- C=C Aromatic Stretch ($1450\text{-}1600\text{ cm}^{-1}$): Several medium to sharp peaks in this region are indicative of the carbon-carbon double bond stretching within the benzene ring.
- C-N Stretch ($1100\text{-}1250\text{ cm}^{-1}$): A medium intensity peak in this region corresponds to the stretching of the C-N bond in the pyrrolidine ring.
- C-Br Stretch ($500\text{-}650\text{ cm}^{-1}$): A medium to strong absorption in the fingerprint region is expected for the C-Br bond. Its exact position can be conformationally dependent.

IR Data Summary

Frequency Range (cm ⁻¹)	Intensity	Vibration Type	Assignment
3350 - 3380	Medium, Sharp	N-H Stretch	Secondary Amine
3050 - 3100	Medium-Weak	C-H Stretch	Aromatic
2850 - 2960	Strong	C-H Stretch	Aliphatic (Pyrrolidine)
1580, 1470	Medium-Strong	C=C Stretch	Aromatic Ring
1150 - 1200	Medium	C-N Stretch	Aliphatic Amine
780 - 820	Strong	C-H Bend	Aromatic (meta-subst.)
550 - 620	Medium	C-Br Stretch	Aryl Halide

Experimental Protocol: Attenuated Total Reflectance (ATR-FTIR)

ATR is a common technique for solid or liquid samples that requires minimal preparation.

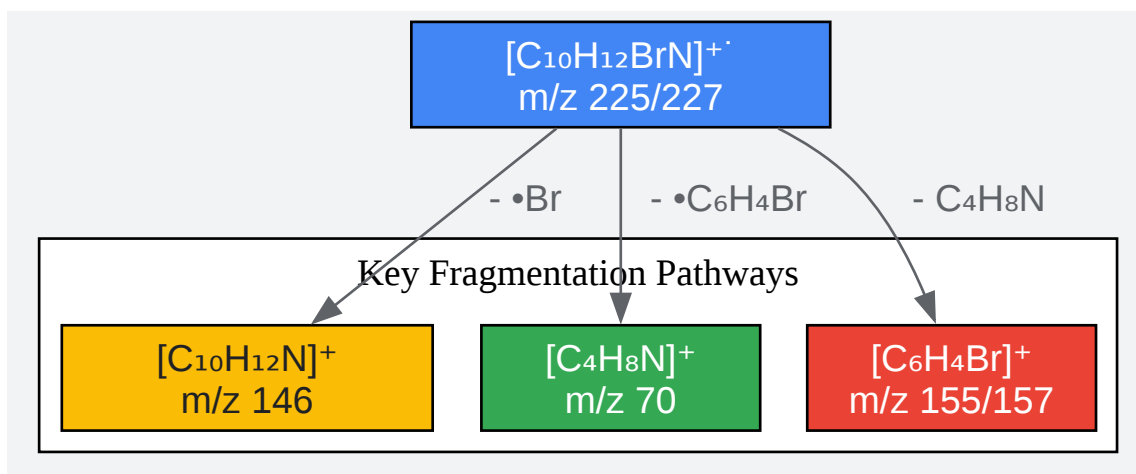
- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean. Run a background scan to record the spectrum of the ambient environment (air), which will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a small amount (a few milligrams of solid or one drop of liquid) of 2-(3-Bromophenyl)pyrrolidine directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm⁻¹.
- **Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm⁻¹). Clean the ATR crystal thoroughly with an appropriate solvent (e.g., isopropanol) after analysis.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and, through fragmentation analysis, offers valuable information about its structure.

Interpretation and Causality:

- **Molecular Ion (M^+):** The molecular ion peak is expected at m/z 225 and 227. A crucial feature will be the characteristic isotopic pattern of bromine: the M^+ peak at m/z 225 (containing ^{79}Br) and the $M+2$ peak at m/z 227 (containing ^{81}Br) will have nearly equal intensity (a 1:1 ratio). This is a definitive indicator of the presence of one bromine atom.
- **Major Fragmentation Pathways:** The fragmentation of pyrrolidine-containing compounds under electron ionization (EI) or collision-induced dissociation (CID) is often dominated by cleavage of the pyrrolidine ring.^{[6][7]}
 - **Loss of Bromine:** Cleavage of the C-Br bond can lead to a fragment at m/z 146 $[\text{M}-\text{Br}]^+$.
 - **Alpha-Cleavage:** The most common fragmentation pathway for amines is cleavage of the bond alpha to the nitrogen atom. For 2-(3-Bromophenyl)pyrrolidine, this would involve the cleavage of the C5'-C(Aryl) bond, leading to a pyrrolidinium fragment or, more likely, cleavage within the ring to form a stable iminium ion. A key fragment would be at m/z 70, corresponding to the loss of the bromophenyl group, forming a stable 1-pyrrolinium ion.
 - **Loss of Pyrrolidine:** A neutral loss of the pyrrolidine moiety (70 Da) is possible, though less common as a primary fragmentation unless the charge is retained on the aromatic portion.



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Caption: Predicted key fragmentation pathways for 2-(3-Bromophenyl)pyrrolidine in MS.

Mass Spectrometry Data Summary

m/z	Relative Intensity	Proposed Identity
227	High	$[M+2]^+$ Molecular ion with ^{81}Br
225	High	$[M]^+$ Molecular ion with ^{79}Br
157	Medium	$[\text{C}_6\text{H}_4^{81}\text{Br}]^+$
155	Medium	$[\text{C}_6\text{H}_4^{79}\text{Br}]^+$
146	Medium	$[M-\text{Br}]^+$
70	High	$[\text{C}_4\text{H}_8\text{N}]^+$ (1-pyrrolinium)

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is ideal for volatile and thermally stable compounds like this one.

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.
- GC Method:
 - Injector: Use a split/splitless injector at 250 °C.
 - Column: A standard non-polar column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness, 5% phenyl polysiloxane) is suitable.
 - Oven Program: Start at 100 °C, hold for 1 minute, then ramp at 15 °C/min to 280 °C and hold for 5 minutes.
 - Carrier Gas: Use helium at a constant flow rate of 1 mL/min.
- MS Method:
 - Ionization: Use standard Electron Ionization (EI) at 70 eV.

- Mass Analyzer: Scan a mass range from m/z 40 to 400.
- Source Temperature: Set the ion source temperature to 230 °C.
- Data Analysis: Identify the peak corresponding to the compound in the total ion chromatogram (TIC). Analyze the mass spectrum associated with that peak, identifying the molecular ion and key fragment ions.

References

- Dage, J., Snaveley, D. L., & Walters, V. A. (1992). Infrared Spectrum of Gaseous 3-Pyrroline and Pyrrolidine and Overtone Spectrum of 3-Pyrroline. Defense Technical Information Center. [\[Link\]](#)^[4]
- Journal of the American Society for Mass Spectrometry. (2023). In-Source Fragmentation of Pyrrolidine-Containing KRAS Scaffolds Leads to Enhanced Structure Elucidation and Tandem Mass Spectra. American Chemical Society. [\[Link\]](#)^[6]
- Xie, M., et al. (2020). Infrared spectroscopy of neutral and cationic pyrrolidine monomer in supersonic jet. Chinese Journal of Chemical Physics. [\[Link\]](#)^[5]
- Okano, Y., et al. (1982). Analysis of Endogenous Pyrrolidine Levels by Mass Fragmentography. Life Sciences. [\[Link\]](#)^[8]
- Jackson, G., et al. (2020). Fragmentation pathways of α -pyrrolidinophenone synthetic cathinones and their application to the identification of emerging synthetic cathinone derivatives. Rapid Communications in Mass Spectrometry. [\[Link\]](#)^[7]
- NIST. Pyrrolidine. NIST WebBook. [\[Link\]](#)^[9]
- MDPI. (2022). Scaffold Simplification Yields Potent Antibacterial Agents That Target Bacterial Topoisomerases. [\[Link\]](#)^[1]
- Reich, H. J. ^{13}C NMR Chemical Shifts. Organic Chemistry Data. [\[Link\]](#)^[2]
- Slideshare. C13 & 2D NMR. [\[Link\]](#)^[3]

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- [1. mdpi.com](https://mdpi.com) [mdpi.com]
- [2. organicchemistrydata.org](https://organicchemistrydata.org) [organicchemistrydata.org]
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- [4. apps.dtic.mil](https://apps.dtic.mil) [apps.dtic.mil]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [7. glenjackson.faculty.wvu.edu](https://glenjackson.faculty.wvu.edu) [glenjackson.faculty.wvu.edu]
- [8. Analysis of endogenous pyrrolidine levels by mass fragmentography - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [9. Pyrrolidine](https://webbook.nist.gov) [webbook.nist.gov]
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